

# Benalaxyl-d5: An Overview of its Chemical Properties

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## Compound of Interest

Compound Name: Benalaxyl-d5

Cat. No.: B12426397

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**Benalaxyl-d5** is a deuterated form of the fungicide Benalaxyl. This isotopic labeling is primarily utilized in research, particularly in pharmacokinetic and metabolic studies, to trace the compound's behavior within biological systems. The deuterium substitution can potentially influence the drug's metabolic profile.

## Chemical Data Summary

The chemical identifiers and properties of **Benalaxyl-d5** and its related compounds are summarized below. It is important to note the distinctions between the deuterated form, the unlabeled parent compound, and its specific isomers.


Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Benalaxyl-d5	2714421-66-4[1]	C <sub>20</sub> H <sub>18</sub> D <sub>5</sub> NO <sub>3</sub> [2][1]	330.43[2][1][3]
(R)-Benalaxyl-d5	98243-83-5[4]	C <sub>20</sub> D <sub>5</sub> H <sub>18</sub> NO <sub>3</sub> [4]	330.432[4]
Benalaxyl (unlabeled)	71626-11-4[5]	C <sub>20</sub> H <sub>23</sub> NO <sub>3</sub>	325.4

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## References

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- 2.  [yeasen.com]
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- 4. CAS 98243-83-5: (-)-Benalaxyl | CymitQuimica [cymitquimica.com]
- 5. Benalaxyl-d5 | CAS | LGC Standards [lgcstandards.com]
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